

# Essential Safety and Logistical Information for Handling Diethyl (1-methylbutyl)malonate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Diethyl (1-methylbutyl)malonate

Cat. No.: B031766

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemicals is paramount. This document provides immediate, essential safety and logistical information for **Diethyl (1-methylbutyl)malonate** (CAS No. 117-47-5), including personal protective equipment, first aid, and operational and disposal plans.

## Personal Protective Equipment (PPE)

When handling **Diethyl (1-methylbutyl)malonate**, it is crucial to use appropriate personal protective equipment to prevent exposure. The following PPE is recommended:

- **Eye/Face Protection:** Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[\[1\]](#)[\[2\]](#)
- **Skin Protection:** Wear appropriate protective gloves and clothing to prevent skin exposure.[\[1\]](#)  
[\[2\]](#) Specific glove material and breakthrough time should be confirmed with the glove manufacturer.
- **Respiratory Protection:** Under normal use conditions with adequate ventilation, no protective equipment is typically needed.[\[1\]](#)[\[2\]](#) If ventilation is inadequate, use a particle filter respirator.  
[\[1\]](#)

## First Aid Measures

In the event of exposure to **Diethyl (1-methylbutyl)malonate**, follow these first aid measures immediately:

- Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[\[1\]](#)[\[2\]](#)
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. Get medical attention immediately if symptoms occur.[\[1\]](#)[\[2\]](#)
- Inhalation: Remove to fresh air. Get medical attention immediately if symptoms occur.[\[1\]](#)[\[2\]](#)
- Ingestion: Clean mouth with water and drink afterwards plenty of water. Get medical attention if symptoms occur.[\[1\]](#)[\[2\]](#)

## Handling and Storage

Proper handling and storage procedures are essential to maintain the chemical's integrity and prevent accidents.

Handling:

- Ensure adequate ventilation.[\[1\]](#)[\[2\]](#)
- Wear personal protective equipment/face protection.[\[1\]](#)[\[2\]](#)
- Avoid contact with skin, eyes, or clothing.[\[1\]](#)[\[2\]](#)
- Avoid ingestion and inhalation.[\[1\]](#)[\[2\]](#)
- Handle in accordance with good industrial hygiene and safety practice.[\[1\]](#)

Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[1\]](#)[\[2\]](#)
- Keep the product and empty containers away from heat and sources of ignition.[\[1\]](#)

## Accidental Release Measures

In case of a spill, follow these procedures to contain and clean up the material safely.

- Personal Precautions: Ensure adequate ventilation and use personal protective equipment as required.[\[1\]](#)[\[2\]](#)
- Environmental Precautions: The substance should not be released into the environment.[\[1\]](#)[\[2\]](#)
- Containment and Cleanup: Sweep up and shovel into suitable containers for disposal.[\[1\]](#)[\[2\]](#)

## Disposal Plan

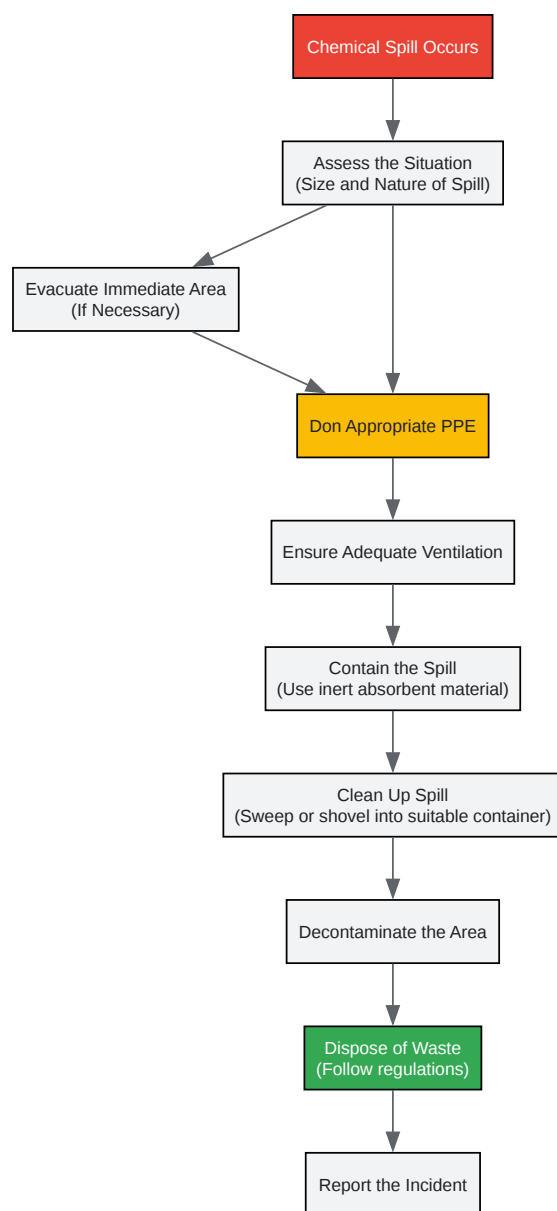
Dispose of **Diethyl (1-methylbutyl)malonate** and its containers in accordance with all applicable federal, state, and local regulations. Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste and consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification.[\[2\]](#) Do not re-use empty containers.[\[2\]](#)

## Quantitative Data

Property	Value
CAS Number	117-47-5
Molecular Formula	C <sub>12</sub> H <sub>22</sub> O <sub>4</sub>
Molecular Weight	230.3 g/mol

## Experimental Workflow: Chemical Spill Response

The following diagram outlines the step-by-step procedure for responding to a chemical spill of **Diethyl (1-methylbutyl)malonate**.



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Caption: Chemical Spill Response Workflow.

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## References

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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